

Personal protective equipment for handling (Rac)-POPC

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Compound of Interest

Compound Name: (Rac)-POPC

Cat. No.: B15575886

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Essential Safety and Handling Guide for (Rac)-POPC

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(Rac)-POPC** (1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine). It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **(Rac)-POPC** in both its powdered and reconstituted forms.

Equipment	Specification	Purpose	Handling Scenario
Eye Protection	Safety glasses with side shields, or chemical splash goggles.[1][2]	To protect eyes from dust particles and splashes.	Required for all handling procedures.
Hand Protection	Disposable nitrile or latex gloves.[3]	To prevent skin contact.	Required for all handling procedures.
Body Protection	Standard laboratory coat.	To protect skin and personal clothing from contamination.[3][4]	Required for all handling procedures.
Respiratory Protection	Type N95 (US) or P1 (EN 143) dust mask.[1]	For protection from nuisance levels of dust.[1]	Recommended when handling the powdered form, especially when weighing or transferring. Not required for handling the substance in solution under normal conditions with adequate ventilation. [1]

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for laboratory safety and environmental compliance.

Handling and Storage

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (26853-31-6) on the label match the order.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- The recommended storage temperature is -20°C.[\[1\]](#)
- Keep the container tightly closed to protect from air and moisture.[\[1\]](#)
- **(Rac)-POPC** is light-sensitive and should be stored accordingly.[\[1\]](#)
- For optimal stability, store under an inert gas.[\[1\]](#)

Preparation and Use:

- Handle in a well-ventilated area, preferably in a chemical fume hood, especially when working with the powdered form to minimize dust generation.[\[1\]](#)[\[4\]](#)
- When weighing the powdered form, do so carefully to avoid creating airborne dust.
- For reconstitution, add the solvent slowly and cap the vial securely before mixing.

Spill Management

In the event of a spill:

- Avoid dust formation.[\[1\]](#)
- Do not breathe vapors, mist, or gas.[\[1\]](#)
- Sweep up the spilled solid material and place it in a suitable, closed container for disposal.[\[1\]](#)
- Ensure the disposal container is properly labeled.

Disposal Plan

Contaminated materials and unused **(Rac)-POPC** should be disposed of as chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Collect spilled powder, used weighing papers, and contaminated consumables (e.g., pipette tips) in a designated, sealed container.[\[1\]](#)[\[4\]](#)
- Liquid Waste: Collect solutions of **(Rac)-POPC** and contaminated solvents in a designated, sealed waste container.
- Labeling: Clearly label all waste containers with the contents, including the name "**(Rac)-POPC**" and any solvents used.
- Final Disposal: Do not let the product enter drains.[\[1\]](#) Arrange for pick-up and disposal by a licensed chemical waste management company.

Experimental Workflow and Safety Protocols

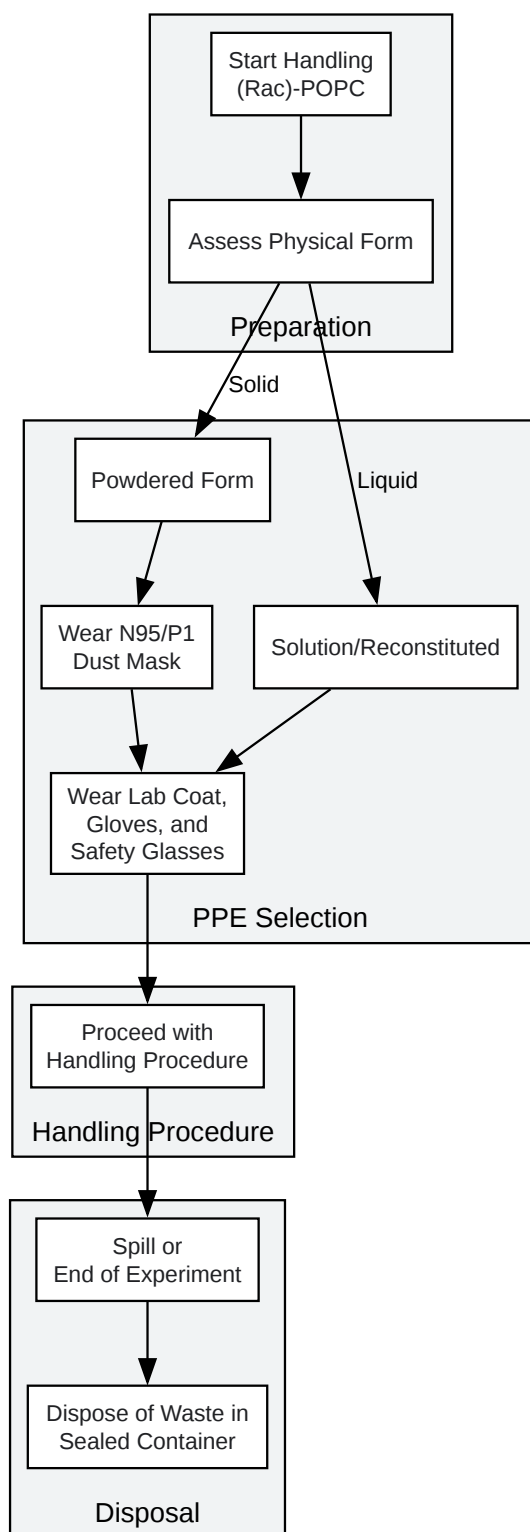


Figure 1. PPE Selection Workflow for (Rac)-POPC Handling

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Caption: This diagram outlines the decision-making process for selecting appropriate PPE when handling **(Rac)-POPC**.

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